

Preparation of Lucifer Yellow Stock Solution: An Application Note and Protocol

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Introduction

Lucifer Yellow is a versatile fluorescent dye widely employed in biological research for intracellular tracing, assessing cell-cell communication via gap junctions, and studying neuronal morphology.[1][2][3][4] Its high fluorescence intensity and ability to be fixed within cells make it an invaluable tool for fluorescence microscopy.[5][6] Proper preparation of a stable and accurately concentrated stock solution is the first critical step for successful and reproducible experimental outcomes. This document provides a detailed protocol for the preparation, storage, and handling of **Lucifer Yellow** stock solutions tailored for researchers, scientists, and drug development professionals.

Chemical Properties and Data

Lucifer Yellow is commercially available primarily as a dilithium or dipotassium salt.[7][8] While both forms are functional, it is crucial to note the specific salt used, as this affects the molecular weight and subsequent molarity calculations. The key properties of **Lucifer Yellow** are summarized in the table below.



Property	Value	Reference
Chemical Name	6-amino-2- [(hydrazinylcarbonyl)amino]-2, 3-dihydro-1,3-dioxo-1H- benzo[de]isoquinoline-5,8- disulfonic acid, dilithium salt	[7][9]
Molecular Formula	C13H9N5O9S2 · 2Li	[7]
Molecular Weight	~457.2 g/mol (dilithium salt)	[2][6][7]
Excitation Maximum (λex)	~428-430 nm	[1][2][6]
Emission Maximum (λem)	~536-540 nm	[1][2][6]
Appearance	Yellow to orange solid	[6]
Purity	≥80%	[7]

Experimental Protocols Materials

- Lucifer Yellow CH, dilithium or dipotassium salt (powder form)
- High-purity sterile distilled water (ddH₂O), Phosphate-Buffered Saline (PBS, pH 7.4), or Dimethyl sulfoxide (DMSO)
- Microcentrifuge tubes or amber vials
- Vortex mixer
- Sonicator (optional, but recommended for higher concentrations)[1][10]
- Calibrated analytical balance
- · Sterile pipette tips
- 0.22 µm syringe filter (optional, for sterile applications)[11]



Protocol for Preparing a 1 mg/mL Aqueous Stock Solution

This is the most common concentration for a **Lucifer Yellow** stock solution.[1][7][12]

- Weighing: Accurately weigh 1 mg of Lucifer Yellow powder using an analytical balance. To
 minimize waste and handling of small quantities, it is advisable to prepare a larger volume
 (e.g., 5 mg in 5 mL).
- Dissolving: Transfer the weighed powder into a sterile microcentrifuge tube or an amber vial.
 Add 1 mL of sterile ddH₂O or PBS (pH 7.4).[1][12]
- Mixing: Close the tube/vial securely and vortex thoroughly for 1-2 minutes until the powder is completely dissolved. The solution should be clear and yellow-orange.[8] For higher concentrations (e.g., 10 mg/mL), gentle heating or sonication may be required to achieve complete dissolution.[1][8][10]
- Sterilization (Optional): For applications requiring sterility, such as cell culture, the stock solution can be filter-sterilized using a 0.22 μm syringe filter.[11]
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes (e.g., 50-100 μL) in light-protected microcentrifuge tubes. Store the aliquots at -20°C or -80°C.[1][12] Properly stored, the solid powder is stable for at least four years, while frozen stock solutions should be used within 1-6 months to ensure optimal performance.[7][11] Aqueous solutions are not recommended for storage for more than one day at room temperature.[7]

Quantitative Data Summary

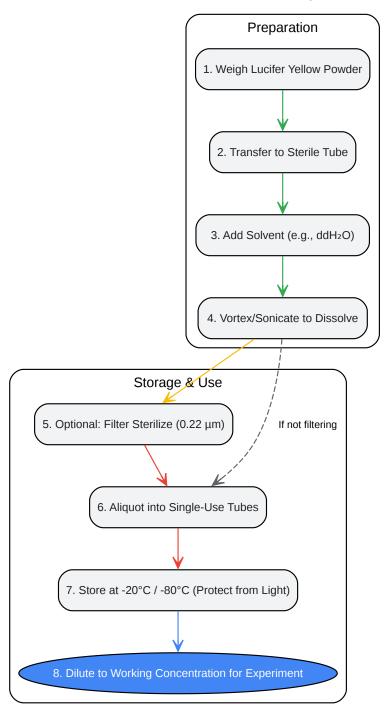


Parameter	Recommended Value	Notes
Solvent	Sterile ddH ₂ O or PBS (pH 7.4)	DMSO can also be used for higher concentrations.[10]
Stock Concentration	1 - 10 mg/mL	1 mg/mL is readily soluble in water.[7][8] Higher concentrations may require sonication.[1][10]
Working Concentration	0.5 - 5% (w/v) or 50 μg/mL	Dependent on the specific application.[1][13][14]
Storage (Solid)	-20°C, protected from light and moisture	Stable for ≥ 4 years.[7]
Storage (Solution)	-20°C or -80°C, in aliquots, protected from light	Use within 1-6 months.[11] Avoid repeated freeze-thaw cycles.

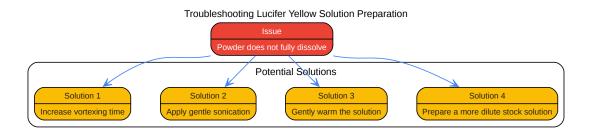
Diagrams



Workflow for Lucifer Yellow Stock Solution Preparation







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